

# Comprehensive Safety and Handling Guide for Isoiridogermanal

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## Compound of Interest

Compound Name: *Isoiridogermanal*

Cat. No.: *B1164419*

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This guide provides essential safety protocols, operational procedures, and disposal plans for the handling of **Isoiridogermanal** in a research environment. The following information is intended for researchers, scientists, and drug development professionals to ensure the safe and effective use of this compound.

## Compound Identification and Hazard Assessment

**Isoiridogermanal** is a natural product that can be isolated from the rhizomes of *Iris tectorum* Maxim. While a safety data sheet has classified it as not a hazardous substance or mixture, it is crucial to note its cytotoxic properties.[1][2] **Isoiridogermanal** has demonstrated cytotoxicity against MCF-7 and C32 cancer cell lines.[2] Therefore, it should be handled with appropriate precautions to minimize exposure.

Property	Information
Synonyms	16-Hydroxyiridal
Formula	C <sub>30</sub> H <sub>50</sub> O <sub>4</sub>
Molecular Weight	474.72 g/mol [1]
Appearance	Off-white solid
Cytotoxicity (IC <sub>50</sub> )	11 µM (MCF-7), 23 µM (C32)[2]
Storage	Store at room temperature in continental US; may vary elsewhere.[2]

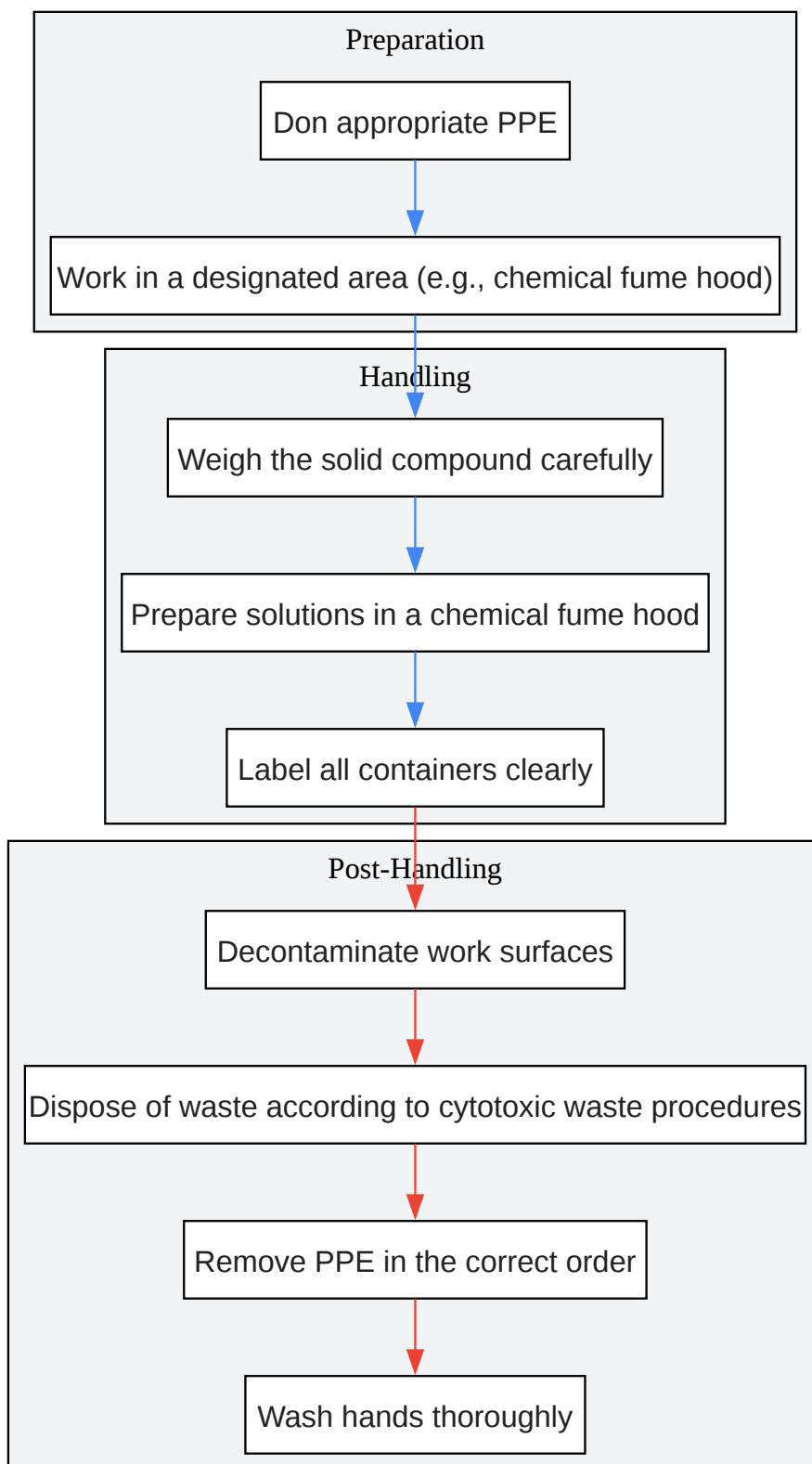
## Personal Protective Equipment (PPE)

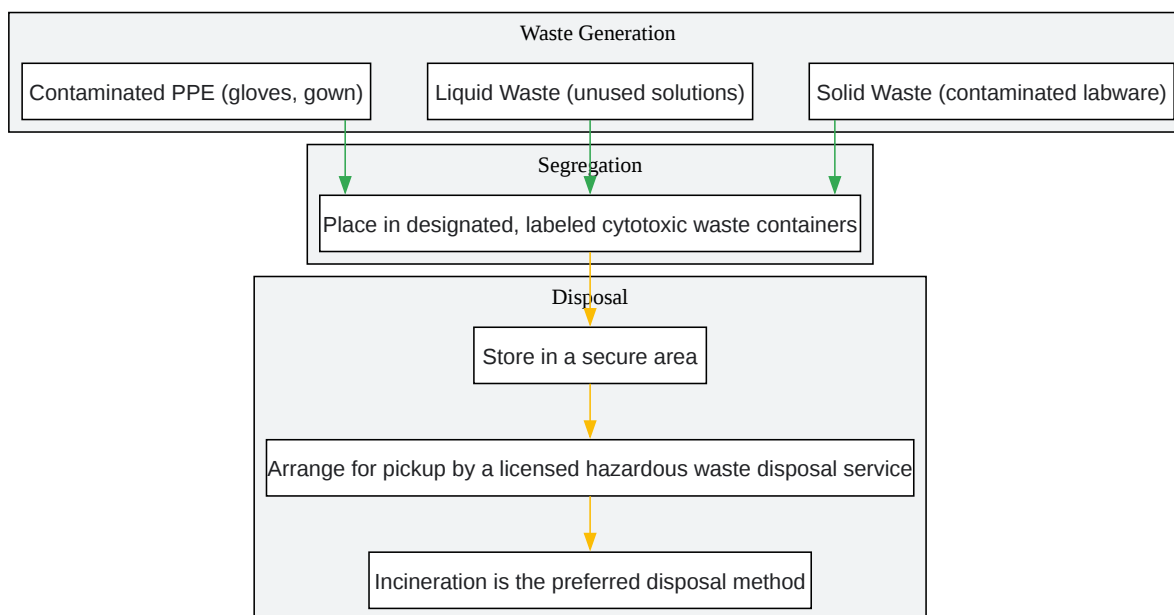
Due to its cytotoxic nature, a comprehensive PPE protocol is mandatory when handling **Isoiridogermanal**. The following table outlines the minimum PPE requirements.

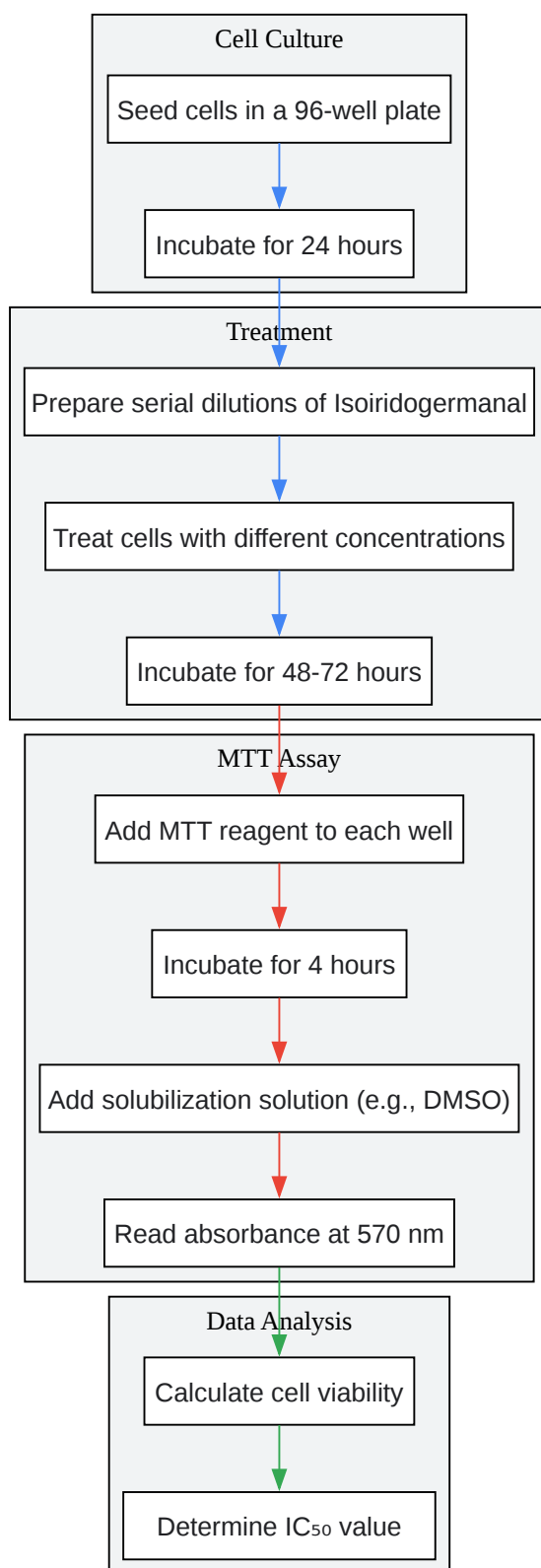
PPE Category	Specification	Rationale
Hand Protection	Double gloving with chemotherapy-tested nitrile gloves.	To prevent dermal absorption in case of spills or direct contact. The outer glove should be changed immediately upon contamination.
Body Protection	A disposable, moisture-resistant, long-sleeved gown with cuffs.[3]	To protect skin and personal clothing from contamination.
Eye/Face Protection	Chemical splash goggles and a full-face shield.[3]	To protect against accidental splashes or aerosol generation.
Respiratory Protection	An approved, fit-tested respirator may be required if there is a risk of aerosol generation.[3]	To prevent inhalation of airborne particles, especially when handling the powdered form.

## Operational and Handling Plan

Safe handling practices are critical to minimize the risk of exposure to **Isoiridogermanal**. The following workflow should be followed:







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## References

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